

Molar absorptivity of Copper (II)-EDTA complex at specific wavelengths

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An In-Depth Technical Guide to the Molar Absorptivity of the Copper(II)-EDTA Complex

Authored by: A Senior Application Scientist

This guide provides a comprehensive examination of the spectrophotometric properties of the Copper(II)-Ethylenediaminetetraacetic acid (Cu(II)-EDTA) complex, with a specific focus on its molar absorptivity. Designed for researchers, scientists, and professionals in drug development, this document delves into the theoretical underpinnings, practical measurement protocols, and critical factors influencing the accurate determination of this essential physical constant.

Introduction: The Significance of the Cu(II)-EDTA Complex and Molar Absorptivity

The formation of a stable, 1:1 stoichiometric complex between Copper(II) ions and the hexadentate ligand EDTA is a cornerstone of coordination chemistry and a widely utilized reaction in analytical sciences. The resulting water-soluble chelate, $[\text{Cu}(\text{EDTA})]^{2-}$, exhibits a

characteristic blue color, making it amenable to quantitative analysis by UV-Visible spectrophotometry.

The quantification of this complex hinges on the Beer-Lambert Law, a fundamental principle in spectrophotometry:

$$A = \epsilon lc$$

Where:

- A is the absorbance (dimensionless)
- ϵ (epsilon) is the molar absorptivity or molar extinction coefficient (in $\text{L mol}^{-1} \text{cm}^{-1}$)
- l is the path length of the cuvette (typically 1 cm)
- c is the concentration of the complex (in mol L^{-1})

Molar absorptivity (ϵ) is an intrinsic property of a substance that dictates how strongly it absorbs light at a specific wavelength.[1][2] A high ϵ value signifies a strong absorption, allowing for the detection of the substance at lower concentrations.[1] An accurate understanding and determination of ϵ for the Cu(II)-EDTA complex is therefore paramount for developing sensitive and reliable analytical methods for copper quantification.

Theoretical Framework and Spectroscopic Properties

Complex Formation and Electronic Transitions

The Cu(II) ion, with its d^9 electron configuration, readily coordinates with the two nitrogen atoms and four carboxylate groups of the deprotonated EDTA ligand (Y^{4-}). This interaction forms a highly stable octahedral complex. The characteristic blue color of the $[\text{Cu}(\text{EDTA})]^{2-}$ complex in an aqueous solution is a result of the absorption of light in the red-orange part of the visible spectrum. This absorption promotes a d-d electronic transition, which is typical for transition metal complexes.[3]

Wavelength of Maximum Absorbance (λ_{max})

The UV-Visible spectrum of the Cu(II)-EDTA complex is characterized by a broad absorption band in the visible region. The wavelength of maximum absorbance (λ_{max}) is consistently reported in the range of 720 nm to 745 nm.[3][4][5][6] This peak position corresponds to the d-d electronic transition.[3] While the complex also absorbs in the ultraviolet region, the visible peak is most commonly used for quantification to avoid interference from other UV-absorbing species.[5][7]

The Critical Role of pH

The formation and stability of the $[\text{Cu}(\text{EDTA})]^{2-}$ complex are highly dependent on the pH of the solution. EDTA itself is a polyprotic acid, and its degree of protonation influences its chelating ability.

- **Low pH (acidic):** At very low pH values, the carboxylate groups of EDTA are protonated, and the ligand competes ineffectively with water for the Cu(II) ion. This leads to incomplete complex formation.
- **Optimal pH Range:** The complex is stable over a broad pH range, typically cited as 3.0 to 12.0.[3][4] Within a more refined range of approximately 4.0 to 10.0, the formation of the 1:1 $[\text{Cu}(\text{EDTA})]^{2-}$ complex is essentially quantitative.[4][8]
- **High pH (alkaline):** At very high pH levels, the formation of copper hydroxide precipitates can compete with the EDTA complexation reaction.[8]

For analytical purposes, it is crucial to perform measurements in a well-buffered solution to ensure a constant pH, thereby guaranteeing the consistent and complete formation of the desired complex. An acetate buffer is often employed to maintain a pH between 4.8 and 6.5.[4]

Molar Absorptivity Data

The molar absorptivity of the Cu(II)-EDTA complex varies with wavelength. The values below have been consolidated from various scientific sources. The most analytically relevant value is at the λ_{max} in the visible spectrum.

Wavelength (λ)	Molar Absorptivity (ϵ) ($\text{L mol}^{-1} \text{cm}^{-1}$)	pH / Conditions	Source(s)
~730-740 nm	92	pH 7.0	[9]
750 nm	92	pH 5 (acetate buffer) or pH 7 (phosphate buffer)	[6]
~720-735 nm	Qualitatively high absorbance	pH 3.0-11.0	[4]
298 nm	3065	Not specified	[7]
280 nm	34,000	Not specified	[10]

Note: The significant variation in reported values, especially between the visible and UV regions, highlights the importance of determining the molar absorptivity empirically under the specific experimental conditions being used.

Experimental Protocol: Empirical Determination of Molar Absorptivity

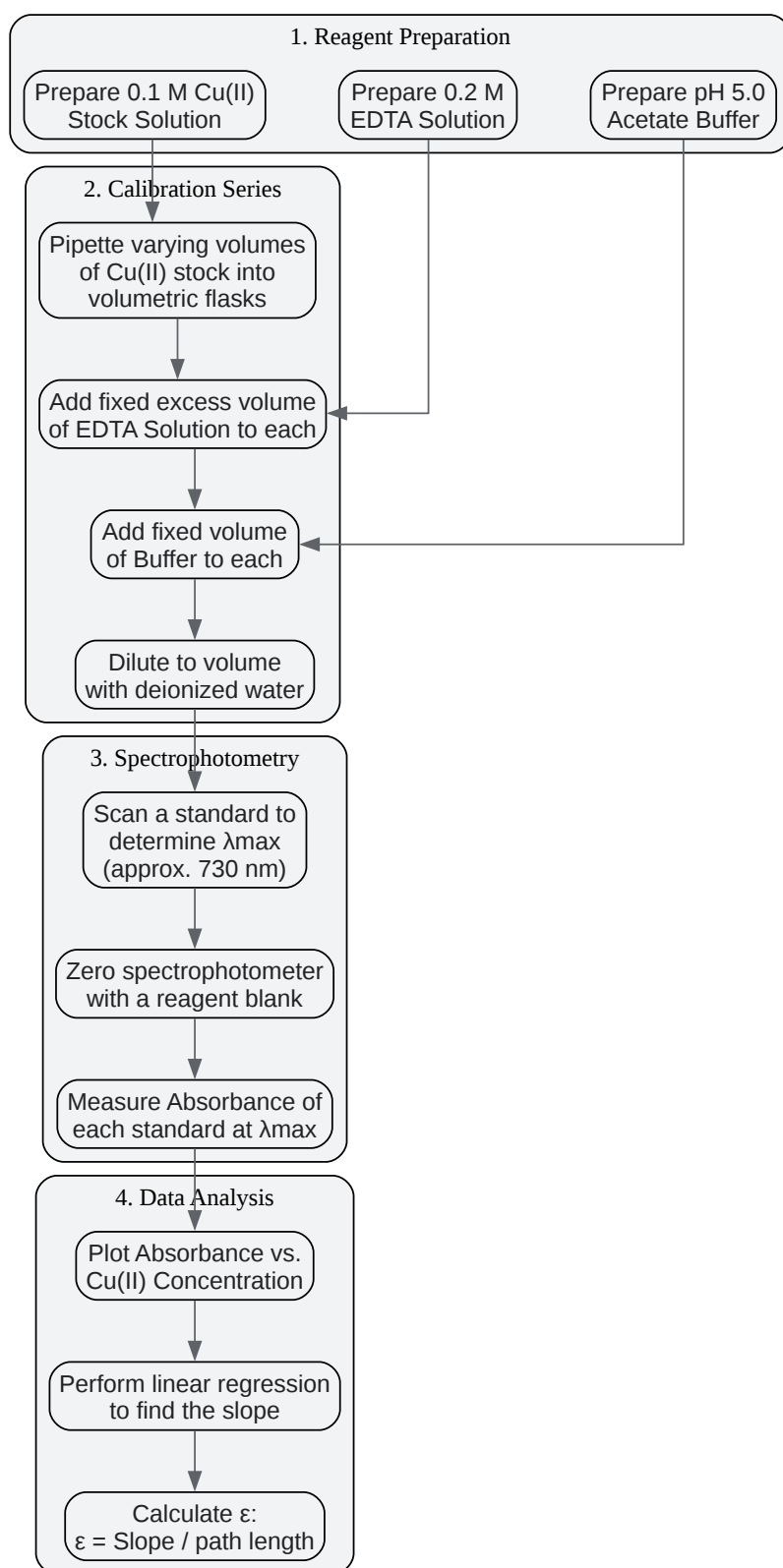
This protocol provides a self-validating system for the accurate determination of the molar absorptivity of the $[\text{Cu}(\text{EDTA})]^{2-}$ complex at its λ_{max} . The principle is to prepare a series of standards with known concentrations, measure their absorbance, and use the slope of the resulting Beer-Lambert plot to calculate ϵ .

Reagent and Equipment Preparation

- Primary Standard Copper(II) Stock Solution (e.g., 0.1 M):
 - Accurately weigh a precise mass of high-purity copper sulfate pentahydrate ($\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$).
 - Dissolve the solid in a 100 mL volumetric flask using deionized water. Ensure the solid is fully dissolved before diluting to the mark. Causality: Using a primary standard ensures the initial concentration is known with high accuracy.

- EDTA Solution (e.g., 0.2 M):
 - Weigh an appropriate amount of disodium EDTA dihydrate ($\text{Na}_2\text{H}_2\text{Y} \cdot 2\text{H}_2\text{O}$).[\[11\]](#)
 - Dissolve in a volumetric flask with deionized water. Gentle heating may be required to facilitate dissolution. Causality: The EDTA concentration should be significantly higher than the highest copper concentration to ensure the reaction equilibrium is driven fully towards complex formation.
- Buffer Solution (e.g., pH 5.0 Acetate Buffer):
 - Prepare by mixing appropriate volumes of 0.2 M acetic acid and 0.2 M sodium acetate.[\[12\]](#)
 - Verify the final pH with a calibrated pH meter. Causality: A buffer is essential to prevent pH fluctuations that would affect the complex's stability and absorbance.[\[8\]](#)
- Equipment:
 - Calibrated UV-Visible Spectrophotometer
 - 1 cm path length quartz or glass cuvettes
 - Calibrated pH meter
 - Class A volumetric flasks and pipettes

Experimental Workflow Diagram



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Caption: Workflow for determining the molar absorptivity of Cu(II)-EDTA.

Step-by-Step Procedure

- Prepare Calibration Standards:
 - Into a series of five 50 mL volumetric flasks, pipette 1.0, 2.0, 4.0, 6.0, and 8.0 mL of the 0.1 M Cu(II) stock solution. This will create final concentrations of 2, 4, 8, 12, and 16 x 10⁻³ M.
 - To each flask, add 10 mL of the 0.2 M EDTA solution and 10 mL of the pH 5.0 acetate buffer.
 - Dilute each flask to the 50 mL mark with deionized water. Mix thoroughly.
 - Prepare a "reagent blank" containing 10 mL of EDTA, 10 mL of buffer, and deionized water in a 50 mL flask.
- Spectrophotometric Measurement:
 - Turn on the spectrophotometer and allow it to warm up.
 - Set the spectrophotometer to scan a wavelength range (e.g., 500 nm to 900 nm).
 - Use the reagent blank to zero the instrument.
 - Scan one of the mid-range copper standards to identify the precise λ_{max} .
 - Set the spectrophotometer to the determined λ_{max} .
 - Re-zero the instrument with the reagent blank.
 - Measure and record the absorbance of each of the five calibration standards.

Data Analysis and Calculation

- Construct a Beer-Lambert Plot:
 - Create a graph with the concentration of the Cu(II)-EDTA complex (mol L⁻¹) on the x-axis and the measured absorbance on the y-axis.

- Perform Linear Regression:
 - The data points should form a straight line that passes through the origin.
 - Perform a linear regression analysis to obtain the equation of the line ($y = mx + b$) and the coefficient of determination (R^2). An R^2 value > 0.995 indicates excellent linearity.
- Calculate Molar Absorptivity (ϵ):
 - According to the Beer-Lambert Law ($A = \epsilon lc$), the slope of the line (m) is equal to ϵl .
 - Calculate ϵ using the formula: $\epsilon = m / l$
 - Since the path length (l) is typically 1 cm, the molar absorptivity is numerically equal to the slope of the calibration curve. The units will be $\text{L mol}^{-1} \text{cm}^{-1}$.[\[13\]](#)

Conclusion

The Copper(II)-EDTA complex is a robust and well-characterized system for the spectrophotometric determination of copper. Its molar absorptivity is highest in the UV region but is most selectively measured at its λ_{max} of approximately 730 nm in the visible spectrum. The empirical determination of molar absorptivity through a carefully prepared calibration series under buffered pH conditions is a critical step for ensuring the accuracy and reliability of any subsequent quantitative analysis. This guide provides the theoretical basis and a field-proven protocol to empower researchers to confidently apply this technique in their work.

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